A Comparative Guide to Reference Standards for 5-(3-Methoxyphenyl)-3-pyrazolone

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Compound of Interest

Compound Name:	*5-(3-Methoxy-phenyl)-2,4-dihydro-pyrazol-3-one*
CAS No.:	*886494-11-7*
Cat. No.:	*B3163842*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical comparison of reference standards for 5-(3-Methoxyphenyl)-3-pyrazolone, a heterocyclic compound of significant interest in medicinal chemistry. As a versatile scaffold, its derivatives have shown a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2][3] The reliability of research and development involving this compound hinges on the quality and characterization of the reference standard used. This document outlines the synthesis, analytical characterization, and comparison with relevant alternatives to ensure the integrity of your experimental work.

The Critical Role of a Well-Characterized Reference Standard

A reference standard is not merely a bottle of chemical; it is a baseline against which all experimental samples are measured. For 5-(3-Methoxyphenyl)-3-pyrazolone, a validated reference standard is crucial for:

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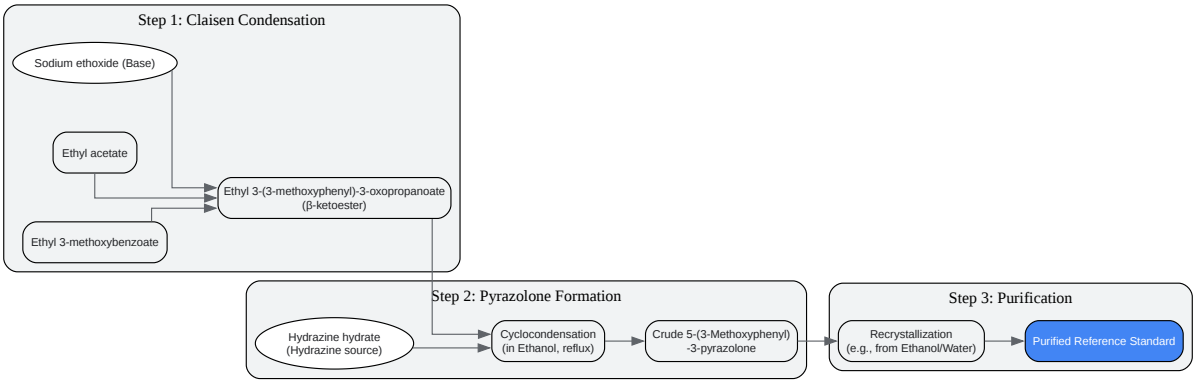
- Accurate Bioassay Results: Ensuring that observed biological activity is due to the compound of interest and not an impurity.
- Reproducible Synthetic Chemistry: Providing a definitive benchmark for confirming the identity and purity of newly synthesized batches.
- Regulatory Compliance: Meeting the stringent purity and identity requirements for drug development and other regulated applications.

The core of a reference standard's value lies in its comprehensive characterization. This guide will detail the necessary analytical data that defines a high-quality standard for 5-(3-Methoxyphenyl)-3-pyrazolone.

Synthesis and Purification: Establishing the Baseline

The most common and efficient route to synthesizing pyrazolone derivatives is the condensation of a β-ketoester with a hydrazine derivative.[3][4] For 5-(3-Methoxyphenyl)-3-pyrazolone, this involves the cyclocondensation of ethyl 3-(3-methoxyphenyl)-3-oxopropanoate with hydrazine hydrate.

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Caption: Keto-enol tautomerism in the pyrazolone ring.

The equilibrium between these forms can be influenced by the solvent, with polar solvents often favoring one form over the other. This must be considered during analysis, particularly with NMR spectroscopy.

Table 1: Expected Analytical Data for 5-(3-Methoxyphenyl)-3-pyrazolone

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Technique	Expected Result	Rationale & Interpretation
^{1}H NMR **(400 MHz, DMSO-d_6)**	**δ ~9.5-11.5 (br s, 1H, NH), δ ~6.8-7.4 (m, 4H, Ar-H), δ ~5.4 (s, 1H, CH), δ ~3.8 (s, 3H, OCH_3)**	**The broad singlet for the NH proton is characteristic and its chemical shift can vary with concentration and temperature. The aromatic protons will show a complex multiplet pattern typical for a 1,3-disubstituted benzene ring. The singlet around 5.4 ppm corresponds to the proton at the C4 position of the pyrazolone ring. [1][5]**
^{13}C NMR (100 MHz, DMSO-d_6)	δ ~170 (C=O), δ ~160 (Ar-C-O), δ ~155 (C5), δ ~110-130 (Ar-C), δ ~90 (C4), δ ~55 (OCH_3)	The downfield signal around 170 ppm is indicative of the carbonyl carbon in the keto tautomer. The signals for the aromatic carbons and the methoxy group provide confirmation of the substituent. [6][7]
FT-IR (KBr Pellet, cm^{-1})	~3200 (N-H stretch), ~1680 (C=O stretch, amide), ~1600 (C=N stretch), ~1580 (C=C stretch, aromatic), ~1250 (C-O stretch, ether)	The presence of both N-H and a strong C=O absorption confirms the pyrazolone structure. The C-O ether stretch is also a key identifier for the methoxyphenyl group. [2][5]

| Mass Spec. (ESI+) | m/z = 191.08 $[M+H]^+$ | The mass-to-charge ratio for the protonated molecule confirms the molecular weight (190.20 g/mol) and elemental composition ($C_{10}H_{10}N_2O_2$). |

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Comparison with Alternative Compounds

In a research setting, it is vital to distinguish 5-(3-Methoxyphenyl)-3-pyrazolone from structurally similar compounds that might be used in related studies or appear as impurities. Here, we compare it to its positional isomer, 5-(4-Methoxyphenyl)-3-pyrazolone, and the well-known antioxidant drug, Edaravone.

Table 2: Comparative Analytical Data of Pyrazolone Derivatives

Feature	5-(3-Methoxyphenyl)-3-pyrazolone	5-(4-Methoxyphenyl)-3-pyrazolone	Edaravone (3-methyl-1-phenyl-5-pyrazolone)
Structure	**Methoxy group at meta position**	**Methoxy group at para position**	**Phenyl group on N1, methyl on C3**
Molecular Weight	190.20 g/mol	190.20 g/mol	174.20 g/mol
^{1}H NMR (Aromatic)	Complex multiplet (m)	Two distinct doublets (d)	Multiplets corresponding to the N-phenyl group
^{1}H NMR (Other)	δ ~3.8 (s, 3H, OCH_3)	δ ~3.75 (s, 3H, OCH_3)	δ ~2.1 (s, 3H, CH_3)

| HPLC Retention | Dependent on method | Slightly different retention time due to polarity change | Significantly different retention time |

Key Differentiators:

- ^{1}H NMR Spectroscopy: The primary diagnostic tool for distinguishing between the 3-methoxy and 4-methoxy isomers is the aromatic region of the ^{1}H NMR spectrum. The 4-methoxy isomer will exhibit a simpler, more symmetric pattern (typically two doublets), whereas the 3-methoxy isomer will show a more complex multiplet pattern. [8][9]* Chromatography: While isomers may have similar properties, a well-developed HPLC method can resolve them based on subtle differences in polarity, allowing for their separation and quantification. Edaravone, lacking the methoxyphenyl group and having a different substitution pattern, will have a distinctly different retention time. [3][6]

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Standardized Experimental Protocols

To ensure reproducibility, the following detailed protocols for the analysis of a 5-(3-Methoxyphenyl)-3-pyrazolone reference standard are provided.

Protocol 1: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol describes a reverse-phase HPLC method for determining the purity of the reference standard.

- Instrumentation: HPLC system with UV detector, C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase Preparation:
  - Solvent A: 0.1% Formic Acid in Water.
  - Solvent B: 0.1% Formic Acid in Acetonitrile.
  - Rationale: Formic acid is used as a mobile phase modifier to improve peak shape and ensure the analyte is in a consistent protonation state. It is also mass spectrometry compatible. [10]3. Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 254 nm.
  - Gradient: 30% B to 95% B over 15 minutes, hold at 95% B for 5 minutes, return to 30% B and equilibrate for 5 minutes.
- Sample Preparation:
  - Accurately weigh approximately 5 mg of the reference standard.

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- Dissolve in 10 mL of a 50:50 mixture of Acetonitrile and Water to create a 0.5 mg/mL stock solution.
- Further dilute as necessary to fall within the linear range of the detector.

- Analysis and Purity Calculation:
  - Inject a blank (mobile phase) to establish a baseline.
  - Inject the sample solution.
  - Purity is calculated based on the area percent of the main peak relative to the total area of all observed peaks. Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100.
  - A high-quality reference standard should exhibit a purity of ≥98%.

Protocol 2: NMR for Structural Confirmation

- Sample Preparation:
  - Dissolve 5-10 mg of the reference standard in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
  - Rationale: DMSO-d_6 is an excellent solvent for many polar organic compounds and its residual solvent peak does not typically interfere with key analyte signals. It also allows for the observation of exchangeable protons like N-H. 2. Data Acquisition:
  - Acquire a ^{1}H NMR spectrum on a 400 MHz or higher spectrometer.
  - Acquire a ^{13}C NMR spectrum.
  - If necessary, perform 2D NMR experiments (e.g., COSY, HSQC) to confirm proton-proton and proton-carbon correlations for unambiguous structural assignment.

- Data Analysis:
  - Process the spectra (Fourier transform, phase correction, baseline correction).

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- Integrate the ^{1}H signals and assign all peaks to their corresponding protons in the molecule.
- Assign all signals in the ^{13}C spectrum.
- Compare the observed spectra to the expected data in Table 1.

Conclusion

The integrity of any research involving 5-(3-Methoxyphenyl)-3-pyrazolone is directly dependent on the quality of the reference standard. A reliable standard is defined not just by its synthesis but by rigorous, multi-technique analytical validation. This guide establishes a framework for evaluating such a standard, emphasizing the importance of spectroscopic and chromatographic purity. By adhering to these principles and protocols, researchers can ensure the accuracy, reproducibility, and validity of their scientific findings.

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